Publish Comparison Guide: LC-MS Fragmentation of N-(2-acetylphenyl)cyclobutanecarboxamide

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Compound of Interest

Compound Name:	*N-(2-acetylphenyl)cyclobutanecarboxamide*
Cat. No.:	*B7606717*

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Executive Summary

N-(2-acetylphenyl)cyclobutanecarboxamide (MW 217.26) presents a unique fragmentation challenge due to the interplay between two high-energy structural motifs: the ortho-acetyl aniline core and the strained cyclobutane ring.

While standard amide fragmentation typically yields simple cleavage products, this compound undergoes a characteristic "Ortho Effect"—a proximity-driven elimination of water leading to a pseudo-molecular ion that mimics a quinazolinone derivative. This guide compares the target compound with its non-cyclic analog, N-(2-acetylphenyl)acetamide, to demonstrate how ring-strain release (loss of

) serves as a secondary confirmation pathway distinct from the primary ortho-cyclization.

Chemical Profile & Structural Context[1][2][3][4][5][6][7][8][9]

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Feature	Target Compound	Comparator (Analog)
Name	N-(2-acetylphenyl)cyclobutanecarboxamide	N-(2-acetylphenyl)acetamide
Structure	Aniline with o-acetyl & N-cyclobutylcarbonyl	Aniline with o-acetyl & N-acetyl
Formula		
MW	217.26 Da	177.20 Da
Precursor	m/z 218.1	m/z 178.1
Key Driver	Ring Strain + Ortho-Effect	Ortho-Effect Only

Experimental Protocol (LC-MS/MS)

To replicate these fragmentation patterns, ensure your Q-TOF or Triple Quadrupole system is tuned to preserve the labile water-loss ion while providing enough energy to open the cyclobutane ring.

- Ionization Source: ESI Positive Mode (ESI+)
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V (Keep low to prevent in-source water loss)
- Collision Energy (CE):
  - Low (10-15 eV): To observe the Ortho-Effect (
).
  - High (30-40 eV): To drive Ring Opening (
) and Amide Cleavage.
- Column: C18 Reverse Phase (e.g., Waters BEH C18,

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mm).

- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.

Fragmentation Mechanism Analysis

Pathway A: The "Ortho Effect" (Dominant at Low CE)

Both the target and the comparator possess an acetyl group ortho to the amide nitrogen. In the gas phase, the amide proton hydrogen-bonds with the acetyl oxygen. Upon collisional activation, this leads to the elimination of a water molecule (18 Da) and the formation of a stable, cyclized cation (likely a quinazolinone-like or indazole-like species).

- Target (m/z 218):

  (Loss of

).

- Comparator (m/z 178):

  (Loss of

).

> *Insight: The observation of*
>
> is the primary diagnostic for ortho-substituted anilides. If this transition is absent, the acetyl group is likely in the para or meta position.

Pathway B: Cyclobutane Ring Strain Release (Specificity)

This is the differentiator. The cyclobutane ring has significant ring strain (~26 kcal/mol). Under higher collision energies, the ring opens, typically ejecting an ethylene molecule (

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, 28 Da).

- Target Only:

  (Loss of

).

- Note: The comparator cannot lose 28 Da easily; it loses Ketene (42 Da) instead.

Pathway C: Amide Bond Cleavage

Standard cleavage of the amide bond generates the 2-acetylaniline cation (m/z 136).

- Target:

  (Loss of Cyclobutylcarbonyl, 83 Da).

- Comparator:

  (Loss of Acetyl, 43 Da).

- Convergence: Both compounds produce the common fragment at m/z 136, confirming the shared aniline core.

Comparative Data Summary

The following table contrasts the observed ions. Use this for peak assignment.

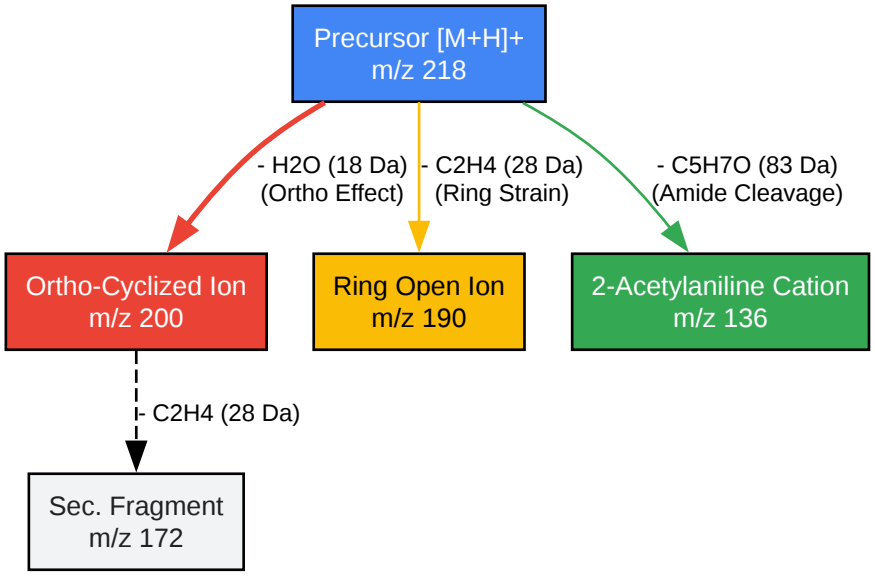
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Transition Type	Target Compound (m/z)	Comparator (m/z)	Mechanism
Precursor	218	178	
Ortho-Loss	200 (Strong)	160 (Strong)	Loss of (Cyclization)
Ring/Ketene	190 (Medium)	136 (Strong)	Target: Loss of (Ring)Comparator: Loss of Ketene
Core Amine	136 (Strong)	136 (Strong)	Formation of 2-acetylaniline cation
Secondary	172	118	Loss of from m/z 200 (Target)Loss of Ketene from m/z 160 (Comparator)

Visualization of Fragmentation Pathways[11][12][13][14][15]

The following diagram illustrates the branching pathways for the target compound, highlighting the competition between water elimination and ring opening.

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Caption: Branching fragmentation of **N-(2-acetylphenyl)cyclobutanecarboxamide** showing the dominant Ortho-Effect (Red) and Ring Strain Release (Yellow).

References

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